

Introduction: Deconstructing (1-Methylpyrrolidin-3-yl)methanethiol

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Compound of Interest

Compound Name: (1-Methylpyrrolidin-3-yl)methanethiol

Cat. No.: B13329004

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(1-Methylpyrrolidin-3-yl)methanethiol is a small organic molecule that can be conceptually divided into two key functional components: the 1-methylpyrrolidin-3-yl group and the methanethiol group. The pyrrolidine ring is a five-membered saturated nitrogen-containing heterocycle, a "privileged scaffold" frequently found in a vast array of biologically active compounds and approved drugs.^[1] Its methanethiol component, a sulfur-containing functional group, is known for its high reactivity and significant roles in various biological and toxicological processes.^[2]

This guide will first delve into the established biological significance of the pyrrolidine scaffold and the thiol group independently. Subsequently, it will explore the known bioactivity and toxicity of methanethiol. Based on this foundational knowledge, a series of hypothesized biological activities for the combined molecule will be presented, followed by detailed, state-of-the-art experimental workflows to systematically investigate and validate these hypotheses.

The Pyrrolidine Scaffold: A Cornerstone of Modern Medicinal Chemistry

The pyrrolidine ring is a recurring motif in a multitude of natural products and synthetic drugs, valued for its ability to impart three-dimensional complexity and favorable pharmacokinetic properties.^[1] Its presence in a molecule can influence solubility, metabolic stability, and the ability to form crucial interactions with biological targets.^[1]

Therapeutic Significance of Pyrrolidine-Containing Compounds:

Pyrrolidine and its derivatives have demonstrated a broad spectrum of therapeutic applications, including:

- **Anticancer Agents:** Many pyrrolidine-containing compounds exhibit potent anticancer activity through various mechanisms, such as the inhibition of tubulin polymerization.^[1]
- **Antiviral Drugs:** The pyrrolidine scaffold is a key component of several antiviral medications, including the hepatitis C virus (HCV) protease inhibitor telaprevir.^[3]
- **Neuroprotective Agents:** Due to their ability to modulate signaling pathways involved in neuronal survival and inflammation, phenolic compounds containing a pyrrolidine ring are being investigated for the treatment of neurodegenerative diseases like Alzheimer's and Parkinson's.^[1]
- **Enzyme Inhibitors:** The structural features of the pyrrolidine ring make it an effective scaffold for designing inhibitors of various enzymes, such as acetylcholinesterase (AChE), a target in Alzheimer's therapy.^{[1][4]}
- **Anti-inflammatory and Antitubercular Activity:** A wide range of pyrrolidine analogs have shown potential as anti-inflammatory and antitubercular agents.^{[3][5]}

The versatility of the pyrrolidine scaffold suggests that its incorporation into **(1-Methylpyrrolidin-3-yl)methanethiol** could serve to guide the molecule to specific biological targets and modulate its overall pharmacological profile.

The Thiol Group: A Biologically Reactive Hub

The thiol group (-SH), also known as a sulfhydryl group, is a highly reactive functional group that plays a pivotal role in a myriad of cellular processes.^[6] Thiols are integral to antioxidant defense, protein structure and function, and cellular signaling.^{[2][6]}

Key Biological Roles of Thiols:

- **Antioxidant Defense:** Thiols are critical components of the cellular antioxidant system. Glutathione, a tripeptide containing a thiol group, is a primary scavenger of reactive oxygen species (ROS), protecting cells from oxidative damage.[6][7]
- **Protein Structure and Function:** The thiol group of the amino acid cysteine is responsible for forming disulfide bonds, which are crucial for stabilizing the three-dimensional structure of proteins.[6]
- **Enzymatic Catalysis:** The thiol groups of cysteine residues are often found in the active sites of enzymes, where they participate directly in catalytic reactions.
- **Redox Signaling:** Reversible oxidation of thiol groups in proteins is a key mechanism in cellular signal transduction, allowing cells to respond to changes in the redox environment.[7][8]

The presence of a thiol group in **(1-Methylpyrrolidin-3-yl)methanethiol** strongly suggests that the molecule could participate in redox-related biological processes, potentially acting as an antioxidant or a modulator of redox-sensitive signaling pathways.

The Methanethiol Moiety: A Double-Edged Sword of Bioactivity and Toxicity

Methanethiol (CH_3SH) is a colorless gas with a potent, unpleasant odor. It is a naturally occurring substance found in the blood and tissues of animals and is a product of the metabolism of sulfur-containing amino acids.[9][10] While it has industrial applications, its biological effects are of significant interest and concern.[11][12]

Known Biological and Toxicological Effects of Methanethiol:

- **Toxicity:** At high concentrations, methanethiol is highly toxic and can affect the central nervous system.[13][14] A primary mechanism of its toxicity is the inhibition of cytochrome c oxidase, a critical enzyme in the mitochondrial electron transport chain, similar to the action of cyanide and hydrogen sulfide.[9][12][15]

- **Metabolic Role:** In humans, methanethiol is a catabolic product of methionine and is involved in the detoxification of certain compounds.[12] Dysregulation of sulfur metabolism can lead to altered levels of volatile sulfur compounds like methanethiol, which has been proposed as a biomarker for certain cancers.[15]
- **Cellular Effects:** Exposure to methanethiol can lead to a range of adverse effects, including respiratory distress, cardiac issues, and neurological symptoms such as confusion and seizures.[13]

The methanethiol moiety in the target compound introduces the potential for significant biological activity, but also a considerable risk of toxicity. The pyrrolidine scaffold may, however, alter the distribution and reactivity of the methanethiol group, potentially mitigating its toxicity while retaining or enhancing a desired biological effect.

Hypothesized Biological Activities and Therapeutic Potential

Based on the analysis of its constituent parts, we can propose several potential biological activities for **(1-Methylpyrrolidin-3-yl)methanethiol** that warrant experimental investigation:

- **Targeted Antioxidant:** The pyrrolidine ring could act as a delivery vehicle, localizing the antioxidant activity of the thiol group to specific cellular compartments or tissues. This could be particularly relevant in diseases associated with oxidative stress, such as neurodegenerative disorders or inflammatory conditions.
- **Modulator of Redox-Sensitive Signaling Pathways:** The compound could interact with and modify the redox state of key signaling proteins, thereby influencing cellular processes like apoptosis, proliferation, and inflammation.
- **Enzyme Inhibitor:** Given the known inhibitory effect of methanethiol on cytochrome c oxidase, the compound could be investigated as a potential inhibitor of this or other enzymes. The pyrrolidine scaffold could enhance the specificity and potency of this inhibition.
- **Anticancer Agent:** The combination of a pyrrolidine scaffold, known for its presence in anticancer drugs, and a reactive thiol group could result in a compound with novel anticancer

properties. The thiol group might, for instance, disrupt the redox balance of cancer cells, which are often under high oxidative stress.

Proposed Experimental Workflows for Characterization

A systematic, multi-tiered approach is necessary to elucidate the biological activity of **(1-Methylpyrrolidin-3-yl)methanethiol**. The following experimental workflows provide a robust starting point for its characterization.

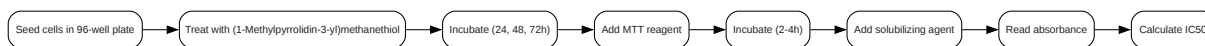
In Vitro Cytotoxicity Assessment

Rationale: The initial and most critical step is to determine the compound's toxicity profile across a range of cell types. This will establish a safe concentration range for subsequent, more detailed mechanistic studies.

Experimental Protocol: MTT Assay

- **Cell Culture:** Plate cells (e.g., a panel of cancer cell lines and a non-cancerous control cell line) in 96-well plates and allow them to adhere overnight.
- **Compound Treatment:** Treat the cells with a serial dilution of **(1-Methylpyrrolidin-3-yl)methanethiol** for 24, 48, and 72 hours.
- **MTT Incubation:** Add MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution to each well and incubate for 2-4 hours to allow for the formation of formazan crystals.
- **Solubilization:** Add a solubilizing agent (e.g., DMSO or a specialized buffer) to dissolve the formazan crystals.
- **Absorbance Reading:** Measure the absorbance at a specific wavelength (typically 570 nm) using a microplate reader.
- **Data Analysis:** Calculate the cell viability as a percentage of the untreated control and determine the IC₅₀ (half-maximal inhibitory concentration) value from the dose-response curve.

Workflow Diagram:



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MTT cytotoxicity assay workflow.

Enzyme Inhibition Assays

Rationale: To investigate the hypothesis that the compound may inhibit enzymes, particularly cytochrome c oxidase, a specific enzyme activity assay is required.

Experimental Protocol: Cytochrome c Oxidase Activity Assay

- Mitochondrial Isolation: Isolate mitochondria from a suitable cell or tissue source.
- Assay Buffer Preparation: Prepare an assay buffer containing reduced cytochrome c.
- Compound Incubation: Pre-incubate the isolated mitochondria with varying concentrations of **(1-Methylpyrrolidin-3-yl)methanethiol**.
- Reaction Initiation: Initiate the reaction by adding the pre-incubated mitochondria to the assay buffer.
- Spectrophotometric Monitoring: Monitor the oxidation of cytochrome c by measuring the decrease in absorbance at 550 nm over time.
- Data Analysis: Calculate the rate of cytochrome c oxidation for each compound concentration and determine the IC₅₀ value.

Antioxidant Capacity Assays

Rationale: To assess the potential of the thiol group to act as an antioxidant, standard in vitro antioxidant assays can be employed.

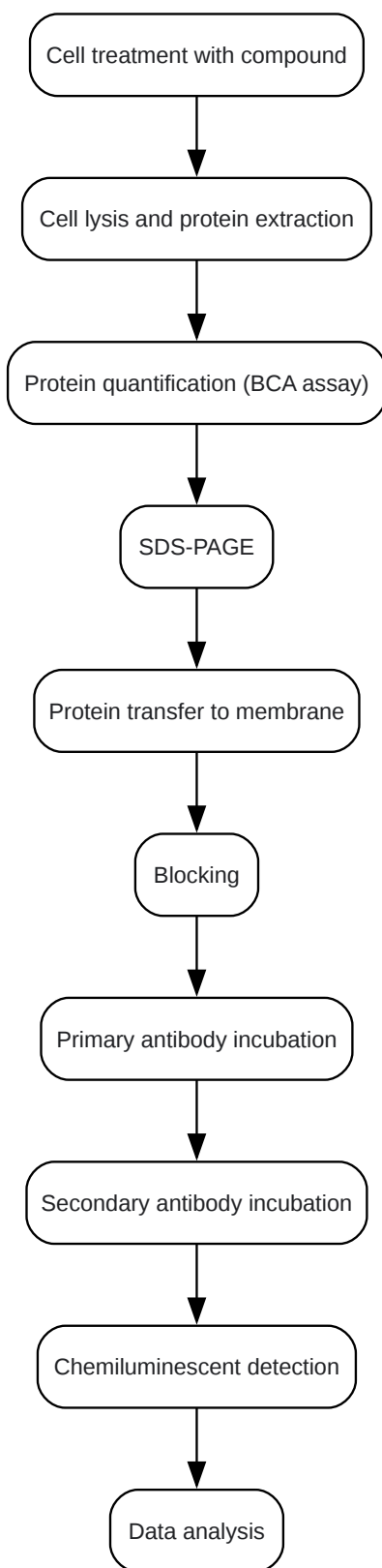
Experimental Protocol: DPPH Radical Scavenging Assay

- **DPPH Solution Preparation:** Prepare a stock solution of DPPH (2,2-diphenyl-1-picrylhydrazyl) in methanol.
- **Reaction Mixture:** Mix various concentrations of **(1-Methylpyrrolidin-3-yl)methanethiol** with the DPPH solution.
- **Incubation:** Incubate the reaction mixtures in the dark at room temperature for 30 minutes.
- **Absorbance Measurement:** Measure the absorbance of the solutions at 517 nm. A decrease in absorbance indicates radical scavenging activity.
- **Data Analysis:** Calculate the percentage of DPPH radical scavenging activity and determine the EC50 (half-maximal effective concentration) value.

Cellular Signaling Pathway Analysis

Rationale: To determine if the compound modulates specific cellular signaling pathways, techniques such as Western blotting can be used to analyze the expression and phosphorylation status of key signaling proteins.

Workflow Diagram:



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Western blot workflow for signaling pathway analysis.

Conclusion

While **(1-Methylpyrrolidin-3-yl)methanethiol** remains an uncharacterized molecule, a thorough analysis of its structural components provides a strong foundation for predicting its potential biological activities. The presence of the privileged pyrrolidine scaffold suggests the potential for favorable pharmacokinetic properties and diverse therapeutic applications, while the reactive thiol group points towards involvement in redox-related processes. The known toxicity of the methanethiol moiety, however, necessitates a cautious and systematic approach to its investigation.

The experimental workflows outlined in this guide offer a comprehensive strategy for the initial characterization of **(1-Methylpyrrolidin-3-yl)methanethiol**. Through a combination of cytotoxicity, enzyme inhibition, antioxidant, and cellular signaling assays, researchers can begin to build a detailed profile of this novel compound, paving the way for potential future development as a therapeutic agent.

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